

A Comparative Guide to Alternative Metabolic Routes for Catechol and Protocatechuate Degradation

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Compound of Interest

Compound Name: 3-Oxoadipate

Cat. No.: B1233008

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The microbial degradation of aromatic compounds is a cornerstone of environmental bioremediation and a source of valuable biocatalysts for industrial applications. Catechol and protocatechuate are central intermediates in the breakdown of a wide array of natural and xenobiotic aromatic molecules. Microorganisms have evolved diverse metabolic strategies to channel these compounds into central metabolism. This guide provides a detailed comparison of the primary alternative pathways for catechol and protocatechuate degradation, focusing on the well-established aerobic ortho- and meta-cleavage routes, as well as anaerobic degradation strategies.

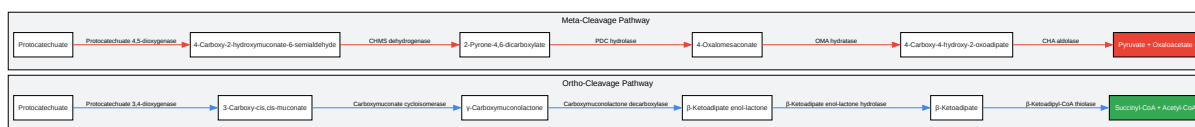
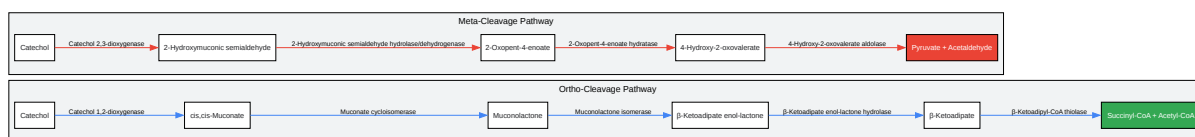
Aerobic Degradation Pathways: A Head-to-Head Comparison

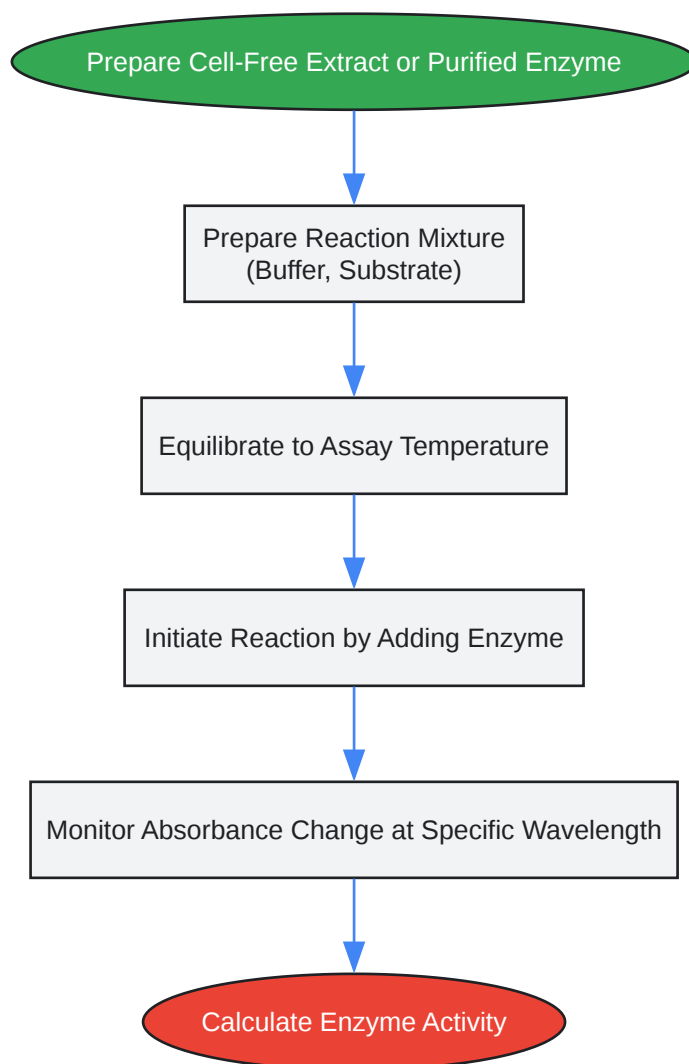
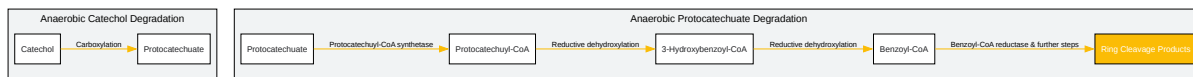
Under aerobic conditions, the aromatic ring of catechol and protocatechuate is cleaved by dioxygenase enzymes. The two principal strategies are the ortho-cleavage (or β -ketoadipate) pathway and the meta-cleavage pathway, which differ in the position of ring fission relative to the hydroxyl groups.

Catechol Degradation: Ortho- vs. Meta-Cleavage

The degradation of catechol proceeds via two distinct aerobic pathways:

- **Ortho-Cleavage Pathway:** This pathway involves the intradiol cleavage of the aromatic ring between the two hydroxyl groups by catechol 1,2-dioxygenase, leading to the formation of cis,cis-muconate. Subsequent enzymatic steps convert this intermediate into succinyl-CoA and acetyl-CoA, which enter the citric acid cycle.
- **Meta-Cleavage Pathway:** In this pathway, catechol 2,3-dioxygenase catalyzes the extradiol cleavage of the aromatic ring adjacent to one of the hydroxyl groups, yielding 2-hydroxymuconic semialdehyde. This intermediate is then further metabolized to pyruvate and acetaldehyde.





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